

commercial availability and suppliers of 4-(1,1,2,2-Tetrafluoroethoxy)benzaldehyde

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Compound of Interest

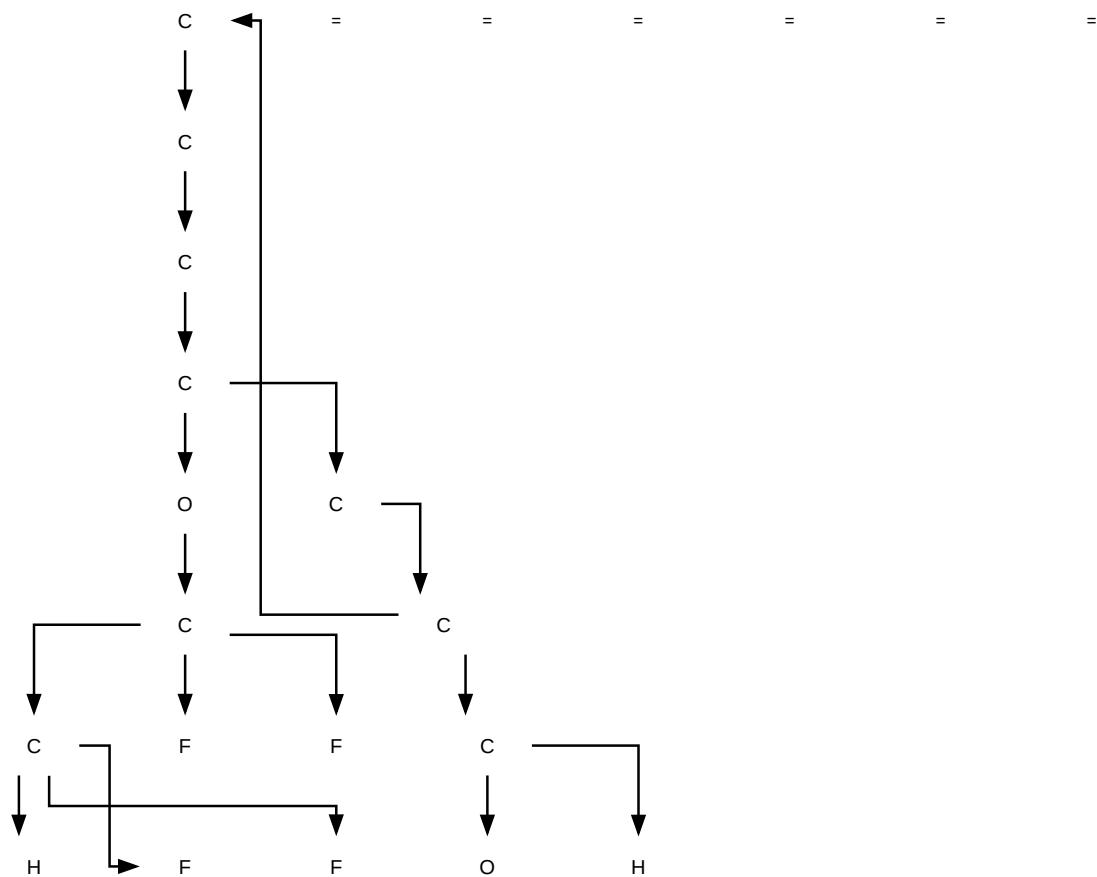
Compound Name:	4-(1,1,2,2-Tetrafluoroethoxy)benzaldehyde
Cat. No.:	B1584954

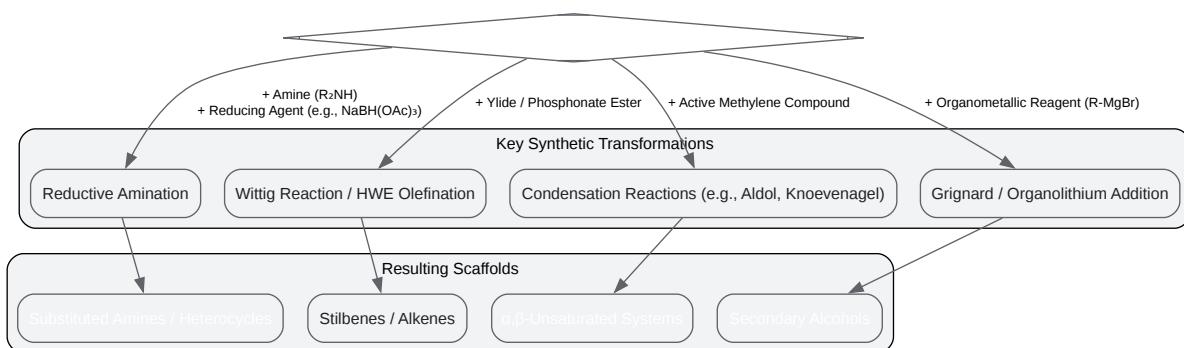
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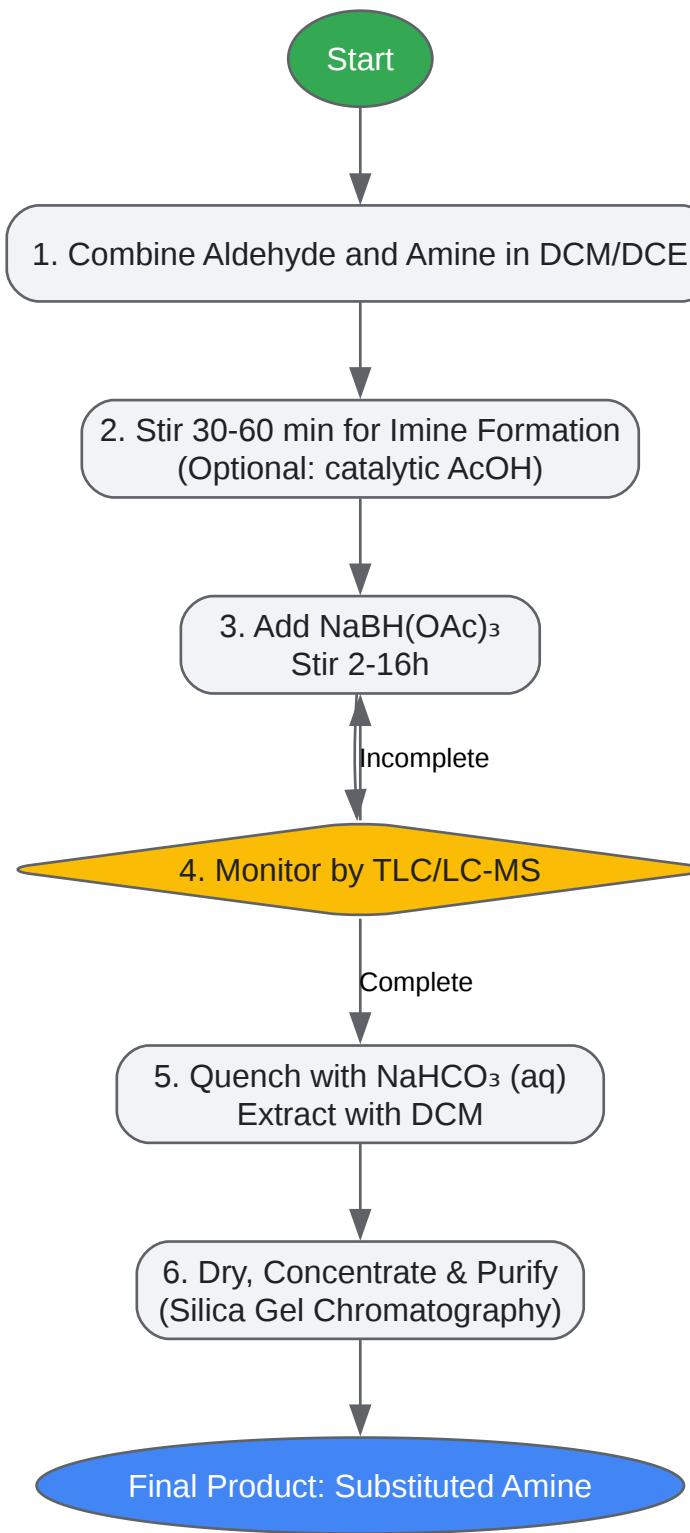
Introduction: A Fluorinated Building Block of Strategic Importance

In the landscape of modern medicinal chemistry and materials science, the strategic incorporation of fluorine atoms into molecular scaffolds is a cornerstone of rational design. Fluorination can profoundly influence a molecule's physicochemical and biological properties, enhancing metabolic stability, binding affinity, lipophilicity, and bioavailability. Within this context, **4-(1,1,2,2-Tetrafluoroethoxy)benzaldehyde** emerges as a highly valuable and versatile synthetic intermediate.

This guide provides researchers, chemists, and drug development professionals with a comprehensive overview of **4-(1,1,2,2-Tetrafluoroethoxy)benzaldehyde** (CAS No. 35295-36-4), focusing on its commercial availability, physicochemical properties, synthetic utility, and safe handling. The unique combination of a reactive aldehyde "handle" and a metabolically robust tetrafluoroethoxy group makes this compound a key building block for creating novel pharmaceuticals and advanced materials.





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